

literature review on 2-Mercaptobenzimidazole applications

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Compound of Interest

Compound Name: **2-Mercaptobenzimidazole**

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An In-depth Technical Guide to the Applications of **2-Mercaptobenzimidazole**

Introduction

2-Mercaptobenzimidazole (2-MBI) is a heterocyclic compound featuring a benzimidazole core with a thiol group at the 2-position. This structure is of significant interest in medicinal chemistry and materials science due to its versatile reactivity and wide range of biological and industrial applications.^{[1][2][3]} The molecule exists in two tautomeric forms: the thiol and the thione form, which contributes to its diverse chemical properties.^[4] Its derivatives have been extensively explored for various pharmacological activities, including antimicrobial, anticancer, antioxidant, and anti-inflammatory effects.^{[5][6]} Industrially, 2-MBI is well-established as a highly effective corrosion inhibitor, a rubber antioxidant, and an agent in photographic processes.^{[1][7][8]} This guide provides a comprehensive review of the synthesis, applications, and experimental protocols related to **2-Mercaptobenzimidazole** and its derivatives, aimed at researchers, scientists, and professionals in drug development and materials science.

Synthesis of 2-Mercaptobenzimidazole and Its Derivatives

The primary and most common method for synthesizing **2-Mercaptobenzimidazole** involves the reaction of o-phenylenediamine with carbon disulfide.^[4] The reaction is typically carried out in the presence of a base like potassium hydroxide in an alcoholic solution under reflux.^{[9][10]}

Derivatives of 2-MBI are synthesized through various reactions, such as S-alkylation, the Mannich reaction, and the formation of Schiff bases, to enhance or modify its biological activities.[2][9][11] For instance, reacting 2-MBI with different alkyl halides leads to thioether compounds, while reacting with formaldehyde and a secondary amine yields Mannich bases.[2][4] Schiff bases are commonly prepared from hydrazide derivatives of 2-MBI.[11] Another novel synthesis method involves the reaction of o-phenylenediamines with N-aminorhodanine in xylene.[12]

Core Applications of 2-Mercaptobenzimidazole Corrosion Inhibition

2-Mercaptobenzimidazole is a highly effective corrosion inhibitor, particularly for metals like mild steel, copper, and their alloys in acidic environments.[7][13][14] Its efficacy stems from the ability of its sulfur and nitrogen atoms to adsorb onto the metal surface, forming a stable, protective film.[7][13] This film acts as a physical barrier, preventing corrosive agents from reaching the metal.[7] This property is crucial in industrial applications such as cooling water systems, boilers, and for extending the life of epoxy coatings on metal surfaces in marine environments.[7][15]

Table 1: Corrosion Inhibition Efficiency of 2-MBI Derivatives

Inhibitor	Metal	Corrosive Medium	Temperature (K)	Concentration (M)	Inhibition Efficiency (%)	Reference
2-BIT	Mild Steel	1.0 M HCl	303	5×10^{-3}	93	[14]
2-BIT	Mild Steel	1.0 M HCl	333	5×10^{-3}	78	[14]
MBI-C6	Carbon Steel	1.0 M HCl	-	-	>93	[16]
MBI-C12	Carbon Steel	1.0 M HCl	-	-	>93	[16]

Pharmacological Activities

The benzimidazole nucleus is a privileged scaffold in medicinal chemistry, and 2-MBI derivatives exhibit a broad spectrum of pharmacological properties.[\[1\]](#)[\[6\]](#)

Antimicrobial Activity Derivatives of 2-MBI have demonstrated significant activity against a range of Gram-positive and Gram-negative bacteria, as well as various fungal strains.[\[1\]](#)[\[17\]](#)[\[18\]](#) The mechanism is often suggested to be the inhibition of microbial nucleic acid and protein synthesis.[\[18\]](#)

Table 2: Antimicrobial Activity of 2-MBI Derivatives (MIC values)

Compound	S. aureus (μ M/ml)	E. coli (μ M/ml)	P. aeruginosa (μ M/ml)	C. albicans (μ M/ml)	Reference
8	-	-	2.41	-	[11]
10	2.50	-	-	-	[11]
20	-	2.34	-	-	[11]
25	-	-	-	1.46	[11]

Anticancer Activity Several studies have reported the cytotoxic effects of 2-MBI derivatives against various cancer cell lines.[\[1\]](#)[\[19\]](#)[\[20\]](#) For example, certain Schiff base derivatives have shown significant anticancer activity against the human colorectal carcinoma cell line (HCT-116).[\[11\]](#)[\[20\]](#) Molecular docking studies suggest that these compounds can act as potential inhibitors of key proteins like EGFR tyrosine kinase.[\[21\]](#)

Table 3: Anticancer Activity of 2-MBI Derivatives (IC₅₀ values)

Compound	Cell Line	IC ₅₀	Reference
20	HCT-116	8 μ g/ml	[11]
23	HCT-116	7 μ g/ml	[11]
2C	A549	72.28 μ M	[19]
6C	MCF-7	62.20 μ M	[19]

Antioxidant Activity The ability to scavenge free radicals is another important biological property of 2-MBI derivatives.[\[8\]](#)[\[22\]](#) Hydrazone derivatives, in particular, have been shown to possess excellent antioxidant potential in DPPH (1,1-diphenyl-2-picrylhydrazyl) and hydrogen peroxide (H_2O_2) assays, with some compounds exhibiting even better activity than the standard, ascorbic acid.[\[22\]](#)

Table 4: Antioxidant Activity of 2-MBI Hydrazone Derivatives (IC_{50} values)

Compound	DPPH Assay (IC_{50} µg/mL)	H_2O_2 Assay (IC_{50} µg/mL)	Reference
42	27.21	60.42	[22]
36	27.90	-	[22]
23	28.10	-	[22]
38	-	51.45	[22]
15	-	53.50	[22]
Ascorbic Acid (Std.)	60.15	-	[22]
Gallic Acid (Std.)	-	60.67	[22]

Other Therapeutic Potentials Beyond these core activities, 2-MBI derivatives have been investigated for a multitude of other therapeutic uses, including:

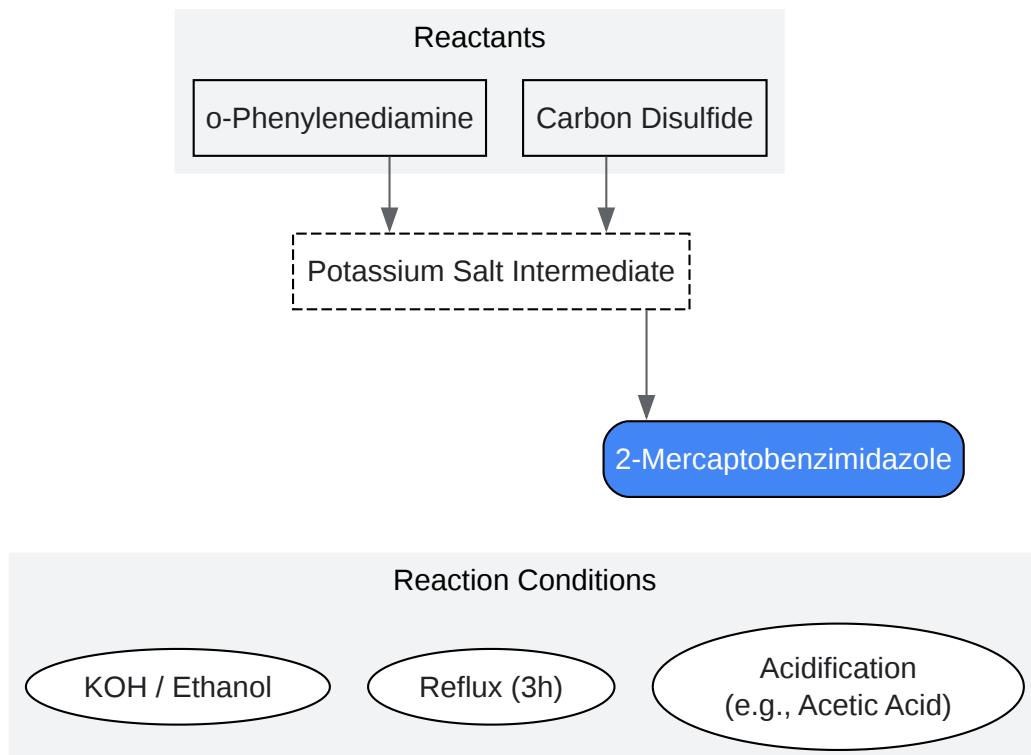
- α -Glucosidase Inhibition: Potential application in managing diabetes.[\[22\]](#)[\[23\]](#)
- Alzheimer's Disease: Derivatives have shown potent, non-competitive inhibition of acetylcholinesterase (AChE).[\[24\]](#)
- Anticonvulsant Activity: Some derivatives have been synthesized and tested for anticonvulsant properties.[\[1\]](#)[\[9\]](#)
- Analgesic and Anti-inflammatory Activity: Various derivatives have shown significant analgesic and anti-inflammatory effects.[\[1\]](#)[\[2\]](#)[\[25\]](#)

Other Industrial Applications

- Rubber Industry: 2-MBI is used as an antioxidant in the manufacturing of rubber.[1][8]
- Photographic Industry: It serves as an anti-fogging agent in developing and fixing solutions, helping to improve image speed and clarity.[1]
- Cosmetics: Due to its ability to absorb UV rays, it is incorporated into sunburn preventative formulations to protect the skin.[1]

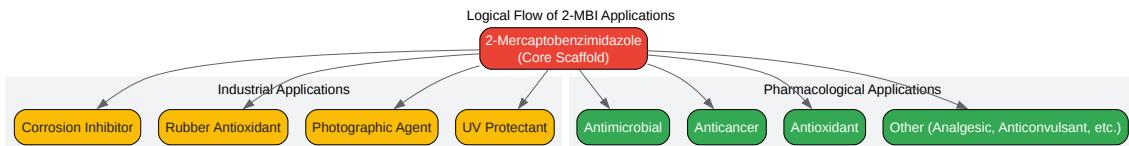
Visualizations

General Synthesis of 2-Mercaptobenzimidazole

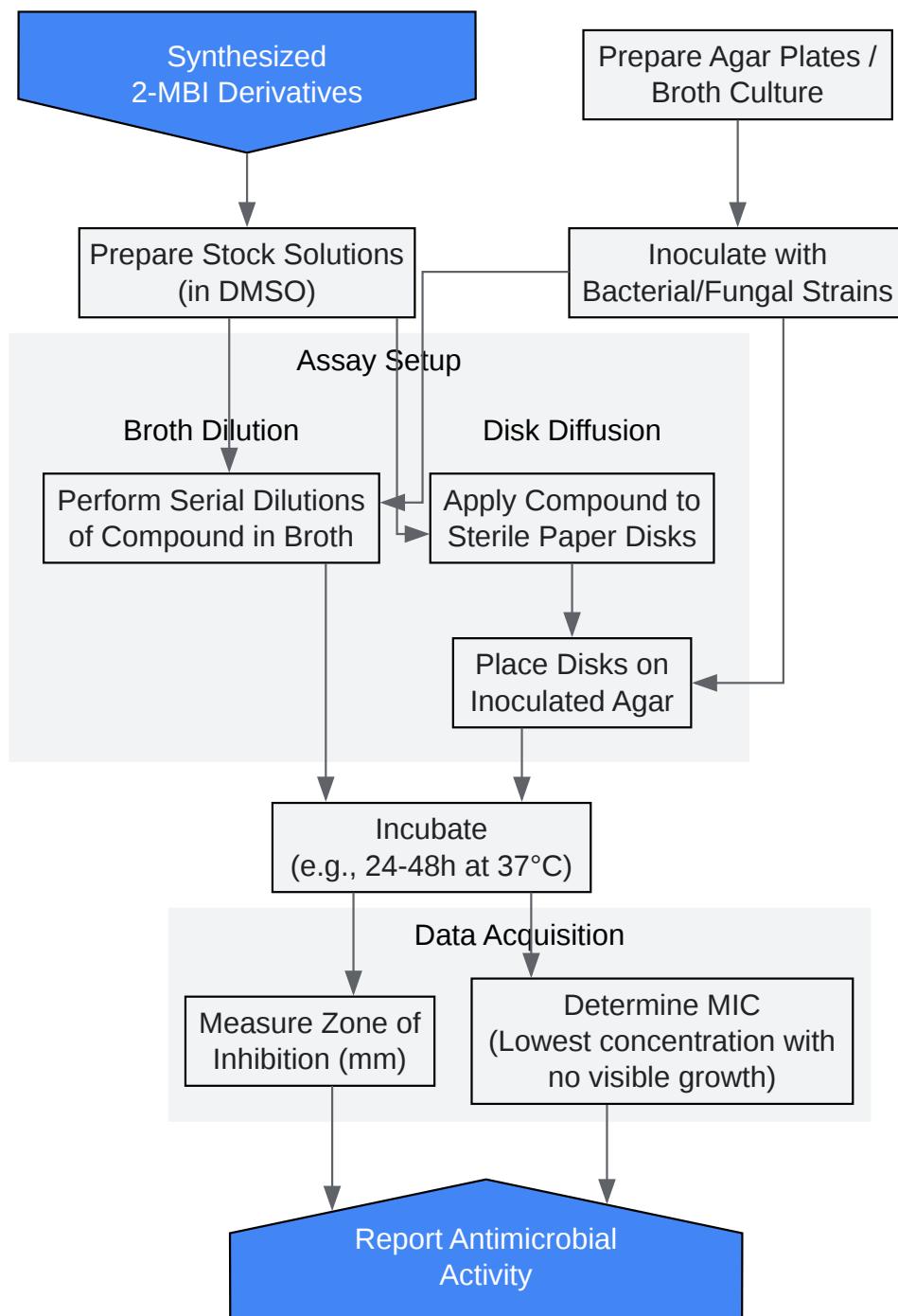


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Caption: General reaction scheme for the synthesis of 2-MBI.



Experimental Workflow for Antimicrobial Screening

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